

Hsd17B13-IN-37: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: Hsd17B13-IN-37

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Introduction

Hydroxysteroid 17-beta dehydrogenase 13 (HSD17B13) has emerged as a compelling therapeutic target for chronic liver diseases, including metabolic dysfunction-associated steatohepatitis (MASH) and non-alcoholic fatty liver disease (NAFLD). Genetic studies have revealed that loss-of-function variants in the HSD17B13 gene are associated with a reduced risk of progressing from simple steatosis to more severe liver pathologies. This has spurred the development of small molecule inhibitors to pharmacologically replicate this protective effect. This technical guide provides an in-depth overview of the discovery and synthesis of a potent and selective HSD17B13 inhibitor, **Hsd17B13-IN-37**, also known as BI-3231.

Discovery of Hsd17B13-IN-37 (BI-3231)

Hsd17B13-IN-37 (BI-3231) was identified through a high-throughput screening (HTS) campaign, which led to the discovery of an initial hit compound that was subsequently optimized to improve its potency, selectivity, and pharmacokinetic properties.^[1] This multiparameter optimization resulted in the identification of compound 32 (referred to as **Hsd17B13-IN-37** or BI-3231), a highly potent and selective inhibitor of HSD17B13.^[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for **Hsd17B13-IN-37** and a comparator compound, BI-3231, where applicable.

Table 1: In Vitro Potency of **Hsd17B13-IN-37** (BI-3231)

Compound	Target	IC50 (nM)	Assay Substrate
Hsd17B13-IN-37 (Compound 32)	Human HSD17B13	2.5	Not Specified
BI-3231	Human HSD17B13	1	Estradiol/Leukotriene B4
BI-3231	Mouse HSD17B13	13	Estradiol/Leukotriene B4

Data sourced from multiple publications.[\[2\]](#)[\[3\]](#)

Table 2: Pharmacokinetic Profile of **Hsd17B13-IN-37** (Compound 32) vs. BI-3231

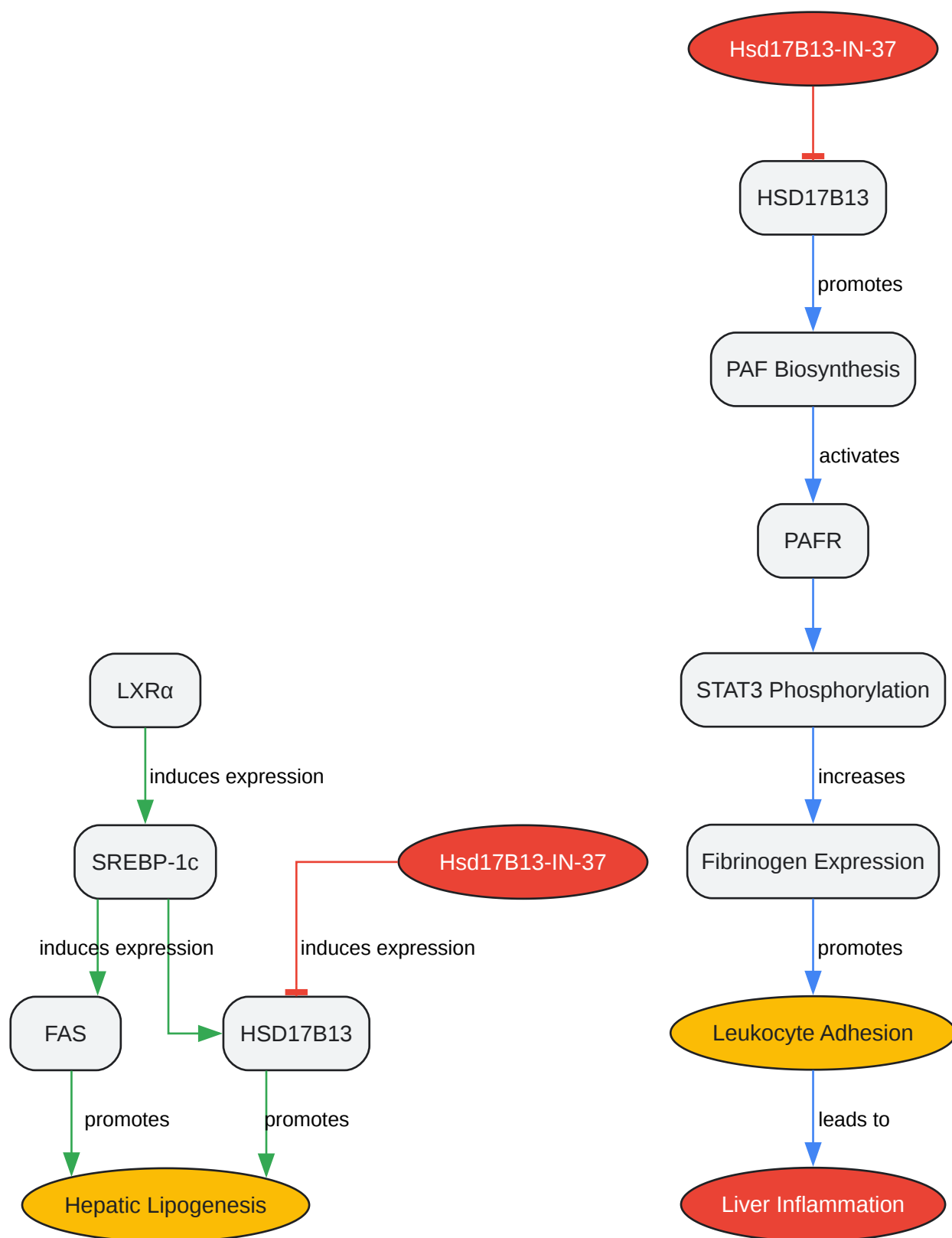
Parameter	Hsd17B13-IN-37 (Compound 32)	BI-3231
Liver Microsomal Stability	Significantly Better	Lower
Pharmacokinetic Profile	Significantly Better	Disconnect between in vitro and in vivo clearance
Liver Tissue Accumulation	Unique liver-targeting profile	Extensive

Comparative data as reported in the literature.[\[1\]](#)[\[2\]](#)

Synthesis Pathway of Hsd17B13-IN-37 (BI-3231)

The synthesis of **Hsd17B13-IN-37** (BI-3231, referred to as compound 45 in the source publication) is a multi-step process. The detailed reaction scheme is presented below.



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